

An In-depth Technical Guide to the Physical Properties of Isobutyl Methacrylate

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Compound of Interest

Compound Name: *Isobutyl(metha)acrylate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of isobutyl methacrylate. The information is presented in a structured format to facilitate easy access and comparison of data. Detailed experimental protocols, based on internationally recognized guidelines, are provided for the determination of these properties. Furthermore, this guide includes visualizations of a general experimental workflow for physical property determination and the metabolic pathway of methacrylate esters to aid in understanding.

Core Physical Properties

Isobutyl methacrylate is a colorless liquid with a characteristic ester-like odor.^[1] It is primarily used in the synthesis of polymers for various applications, including resins and adhesives. An understanding of its physical properties is crucial for its handling, application, and for ensuring safety in research and development settings.

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of isobutyl methacrylate.

Property	Value	Units	Conditions
Molecular Weight	142.20	g/mol	
Boiling Point	155	°C	at 760 mmHg
Melting Point	-37 to -34	°C	
Density	0.886	g/mL	at 25 °C
	0.8858	g/mL	at 20 °C
Refractive Index	1.420	at 20 °C (n ₂₀ /D)	
Vapor Pressure	3.5	mmHg	at 20 °C
Flash Point	42 - 49	°C	Closed Cup
	49	°C	Open Cup
Autoignition Temperature	390	°C	
Viscosity	1.01	mm ² /s (kinematic)	at 20 °C
	0.806	mPa·s (dynamic)	at 25 °C
Solubility in Water	Insoluble (<1 mg/mL) to sparingly soluble (2 g/L)	at 20 °C	

Experimental Protocols for Physical Property Determination

The determination of the physical properties of chemical substances like isobutyl methacrylate follows standardized experimental protocols to ensure accuracy and reproducibility. The following are detailed methodologies for key experiments, based on OECD and ASTM guidelines.

Boiling Point Determination (Following OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Method: Ebulliometer

- Apparatus: An ebulliometer, a device that measures the boiling point of a liquid by measuring the temperature of the vapor-liquid equilibrium, is used. The apparatus is equipped with a condenser and a thermometer.
- Procedure:
 1. The ebulliometer is filled with the isobutyl methacrylate sample.
 2. The liquid is heated, and the temperature is monitored.
 3. The boiling point is recorded as the temperature at which the liquid and vapor phases are in equilibrium under the ambient atmospheric pressure.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Melting Point Determination (Following OECD Guideline 102)

The melting point is the temperature at which a substance changes from a solid to a liquid state.

Method: Capillary Tube

- Apparatus: A melting point apparatus with a heated block and a thermometer, and capillary tubes.
- Procedure:
 1. A small amount of solidified isobutyl methacrylate is introduced into a capillary tube.
 2. The capillary tube is placed in the heating block of the melting point apparatus.
 3. The sample is heated at a controlled rate.

4. The temperatures at which the substance starts to melt and at which it is completely molten are recorded as the melting range.[5][6][7][8][9]

Density Determination (Following ASTM D1298 / OECD Guideline 109)

Density is the mass of a substance per unit volume.

Method: Hydrometer

- Apparatus: A hydrometer, a graduated cylinder, and a thermometer.
- Procedure:
 1. The isobutyl methacrylate sample is placed in a graduated cylinder.
 2. The hydrometer is gently lowered into the liquid until it floats freely.
 3. The point at which the surface of the liquid touches the scale of the hydrometer is read.
 4. The temperature of the sample is recorded.
 5. The observed reading is corrected to the reference temperature using standard tables.[1][10][11][12][13][14][15][16][17][18]

Refractive Index Determination

The refractive index is a measure of how much a ray of light bends when it passes through a substance.

Method: Abbé Refractometer

- Apparatus: An Abbé refractometer with a light source and a temperature-controlled prism.
- Procedure:
 1. A few drops of the isobutyl methacrylate sample are placed on the prism of the refractometer.

2. The prism is closed and the temperature is allowed to stabilize.
3. Light is passed through the sample and the telescope is adjusted until the borderline between the light and dark fields is sharp.
4. The refractive index is read directly from the calibrated scale.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

Viscosity Determination

Viscosity is a measure of a fluid's resistance to flow.

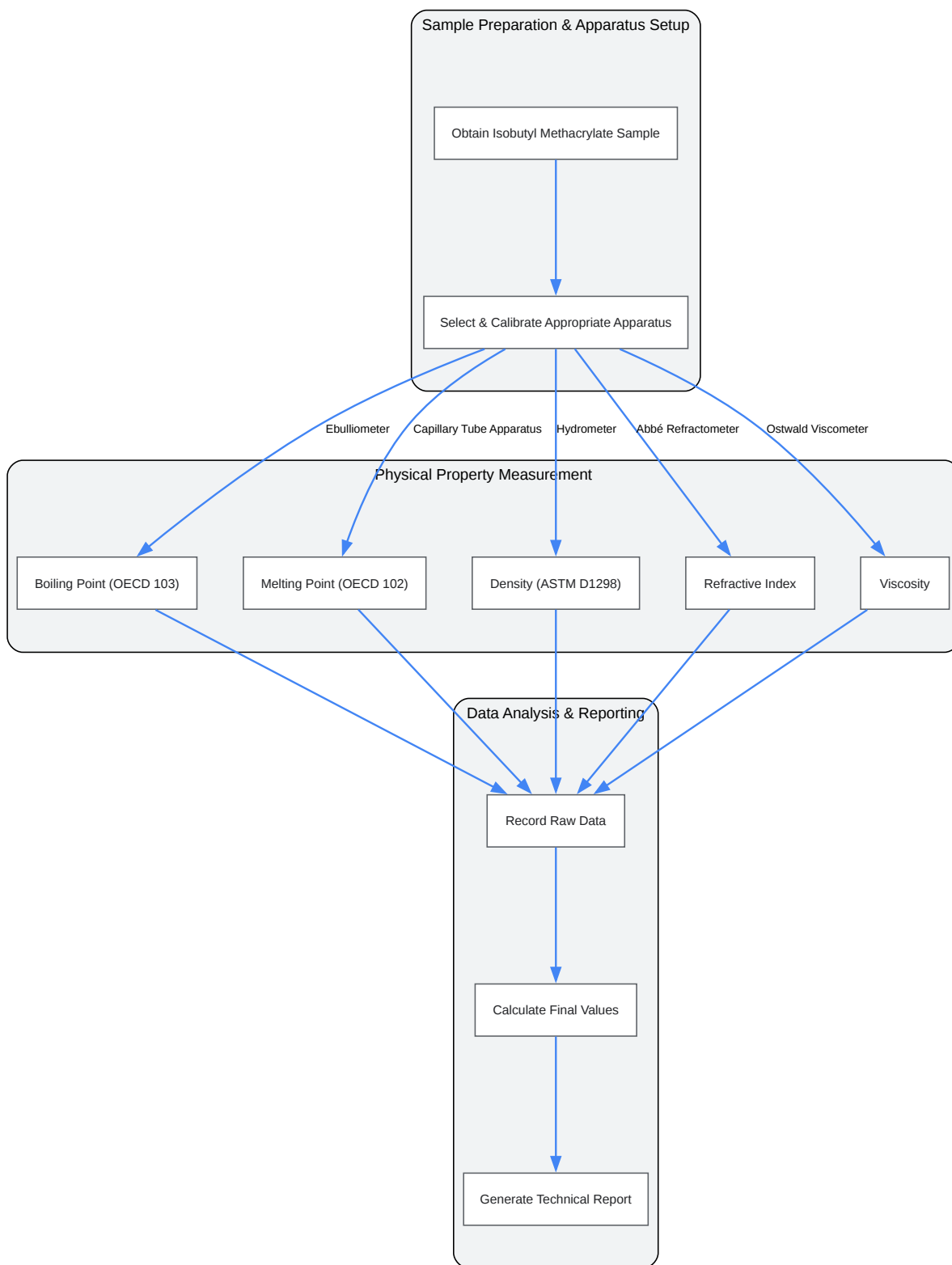
Method: Ostwald Viscometer

- Apparatus: An Ostwald viscometer, a stopwatch, and a constant temperature bath.
- Procedure:
 1. A known volume of isobutyl methacrylate is introduced into the viscometer.
 2. The viscometer is placed in a constant temperature bath until the sample reaches the desired temperature.
 3. The liquid is drawn up into the upper bulb of the viscometer.
 4. The time taken for the liquid to flow between two marked points on the capillary is measured using a stopwatch.
 5. The kinematic viscosity is calculated from the flow time and the viscometer constant.[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the experimental determination of the physical properties of a liquid chemical like isobutyl methacrylate.



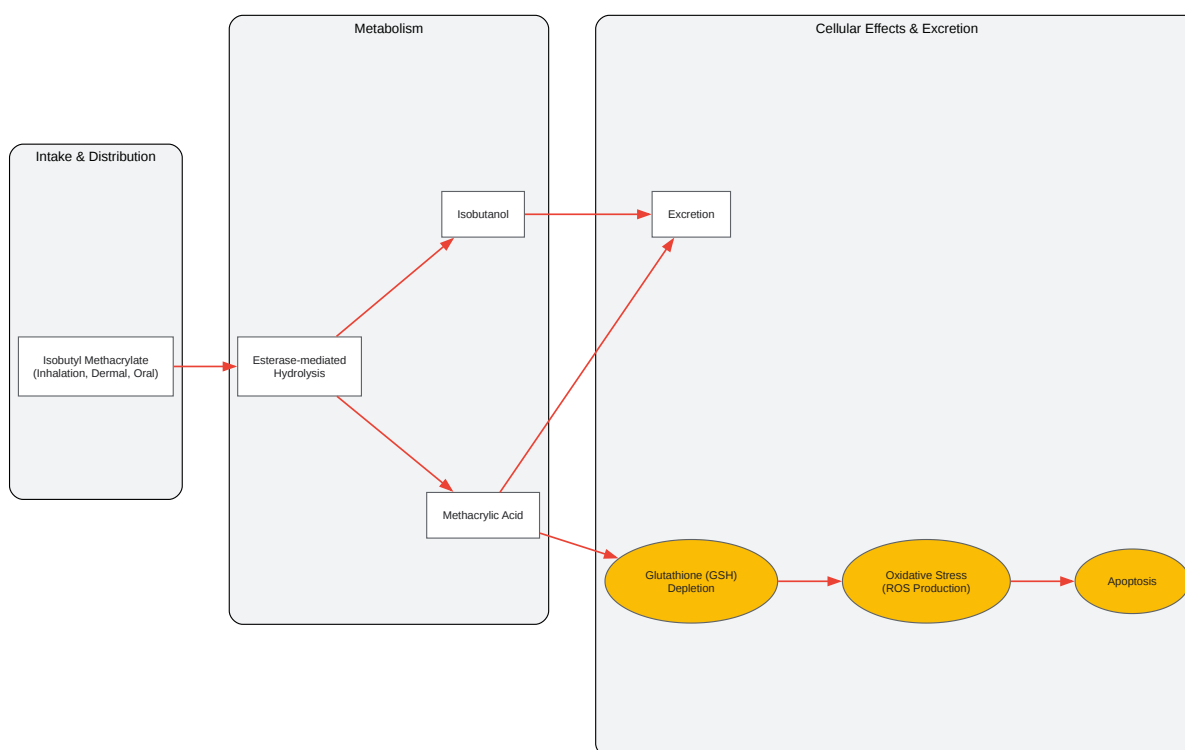
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Experimental workflow for physical property determination.

Biological Interaction: Metabolic Pathway of Methacrylate Esters

While specific signaling pathways for isobutyl methacrylate are not extensively documented, its biological interaction is expected to be similar to other methacrylate esters, primarily involving metabolic processes. The primary mechanism of toxicity for methacrylate monomers is thought to be through the depletion of glutathione (GSH), a key antioxidant in cells, leading to oxidative stress.[28] Some studies on methacrylate monomers used in dental resins have shown induction of apoptosis through the mitochondrial-dependent intrinsic caspase pathway and the generation of reactive oxygen species (ROS).[29]

The following diagram illustrates the general metabolic pathway for methacrylate esters.



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General metabolic pathway of methacrylate esters.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Isobutyl Methacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15416555#isobutyl-methacrylate-physical-properties]

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